Application of Nonane in Materials Science for Studying Surface Wettability

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Compound of Interest	
Compound Name:	Nonane
Cat. No.:	B091170

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Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

Introduction

In the field of materials science, understanding the surface wettability of a solid is crucial for a wide range of applications, from the development of biocompatible implants and drug delivery systems to the formulation of coatings and adhesives. Wettability, a measure of how a liquid spreads across a solid surface, is quantified by the contact angle (θ). A low contact angle indicates high wettability (hydrophilic or oleophilic), while a high contact angle signifies low wettability (hydrophobic or oleophobic).

Nonane (C_9H_{20}), a non-polar alkane, serves as an invaluable probe liquid in these studies.[1] Its well-defined, purely dispersive surface tension allows for the determination of the dispersive component of the surface free energy of a solid material. This parameter is fundamental to predicting adhesion, absorption, and the overall interaction of a material with its environment. These application notes provide a comprehensive overview and detailed protocols for utilizing **nonane** in surface wettability studies.

Principles of Surface Wettability and the Role of Nonane

The interaction between a liquid droplet and a solid surface is governed by the balance of three interfacial tensions: the solid-vapor (γsv), solid-liquid (γsl), and liquid-vapor (γlv) tensions. This relationship is described by Young's equation:

$\gamma sv = \gamma sl + \gamma lv * \cos(\theta)$[2]

The surface free energy (SFE) of a solid is a key indicator of its wettability and is composed of dispersive and polar components. **Nonane**, being a non-polar liquid, interacts with a solid surface solely through dispersive (van der Waals) forces.[3] Therefore, by measuring the contact angle of **nonane** on a surface, one can specifically probe and quantify the dispersive component of the solid's surface free energy. This is a critical piece of information, as the dispersive component is a universal type of interaction present in all materials.

Data Presentation: Surface Properties of **Nonane** and Contact Angles on Various Materials

For accurate calculations of surface free energy, the properties of the probe liquid must be well-characterized.

Table 1: Physicochemical Properties of **Nonane**

Property	Value	Reference
Chemical Formula	C_9H_{20}	[4][5]
Molar Mass	128.26 g/mol	[4]
Density (at 20°C)	0.718 g/cm³	[4]
Surface Tension (at 20°C)	22.9 mN/m	Cheméo
Dispersive Component (yld)	22.9 mN/m	
Polar Component (ylp)	0 mN/m	

The following table provides representative contact angle data for **nonane** on various material surfaces. It is important to note that these values can be influenced by factors such as surface roughness, cleanliness, and the specific grade of the material.

Table 2: Representative Contact Angles of **Nonane** on Various Surfaces

Material	Surface Type	Nonane Contact Angle (θ)
Polytetrafluoroethylene (PTFE)	Polymer	~46°
Polymethyl Methacrylate (PMMA)	Polymer	< 20°
Polypropylene (PP)	Polymer	< 20°
Polystyrene (PS)	Polymer	< 20°
Silicon Wafer (hydrophobic)	Ceramic	~0°
Glass (cleaned)	Ceramic	~0°
Aluminum (polished)	Metal	< 10°
Stainless Steel (polished)	Metal	< 10°

Note: The values presented are approximate and collated from various scientific sources. For precise surface energy calculations, it is imperative to perform experimental measurements under controlled conditions.

Experimental Protocols

Protocol for Sessile Drop Contact Angle Measurement with Nonane

This protocol outlines the steps for measuring the static contact angle of **nonane** on a solid surface using the sessile drop method with a goniometer.

Materials and Equipment:

- Contact angle goniometer with a high-resolution camera and analysis software

- Dispensing system (microsyringe with a fine-gauge needle)

- High-purity **nonane** (≥99%)

- Material sample with a flat, clean surface

- Lint-free wipes and appropriate cleaning solvents for the sample

- Environmental chamber (optional, for controlled temperature and humidity)

Procedure:

- Sample Preparation:

  - Thoroughly clean the surface of the material sample to remove any organic or particulate contaminants. The cleaning procedure will vary depending on the material. For example, polymers may be cleaned with isopropanol, while metal and ceramic surfaces may require sonication in a series of solvents.

  - Dry the sample completely using a stream of inert gas (e.g., nitrogen) or by placing it in a vacuum oven at a suitable temperature.

  - Handle the cleaned sample with clean forceps to avoid recontamination.

- Instrument Setup:

  - Place the goniometer on a vibration-free table.

  - Fill the microsyringe with high-purity **nonane**, ensuring there are no air bubbles in the syringe or needle.

  - Mount the syringe on the goniometer's dispensing system.

  - Place the cleaned material sample on the sample stage.

  - Adjust the lighting and camera focus to obtain a sharp image of the sample surface.

- Droplet Deposition and Measurement:

  - Carefully lower the needle towards the sample surface.

- Dispense a small droplet of **nonane** (typically 2-5 µL) onto the surface. The droplet should be large enough to minimize the effect of line tension but small enough to avoid gravitational distortion.

- Retract the needle gently from the droplet.

- Allow the droplet to equilibrate for a few seconds.

- Capture a high-resolution image of the sessile drop.

- Use the goniometer's software to analyze the image and determine the contact angle at the three-phase (solid-liquid-vapor) contact line. The software typically fits the drop profile to the Young-Laplace equation for accurate measurement.

- Data Collection and Analysis:

  - Repeat the measurement at least three to five different locations on the sample surface to ensure statistical relevance and account for any surface heterogeneity.

  - Calculate the average contact angle and the standard deviation.
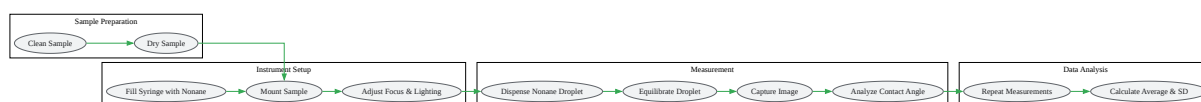
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Sessile drop contact angle measurement workflow.

Protocol for Calculating Dispersive Surface Free Energy

This protocol describes how to calculate the dispersive component of the surface free energy of a solid using the contact angle of **nonane**. The Owens-Wendt-Rabel-Kaelble (OWRK) or Fowkes theory is commonly used for this purpose.

Prerequisites:

- Experimentally determined contact angle (θ) of **nonane** on the solid surface.

- Known surface tension of **nonane** (γlv) and its dispersive component (γld). For **nonane**, $\gamma lv = \gamma ld = 22.9$ mN/m.

Procedure:

- Apply the Fowkes Equation: The Fowkes theory relates the contact angle of a purely dispersive liquid to the dispersive component of the solid's surface free energy (γsd) through the following equation:

  $(1 + \cos(\theta)) * \gamma lv = 2 * \sqrt{(\gamma sd * \gamma ld)}$

- Rearrange and Solve for γsd: Rearrange the equation to solve for the dispersive surface free energy of the solid:

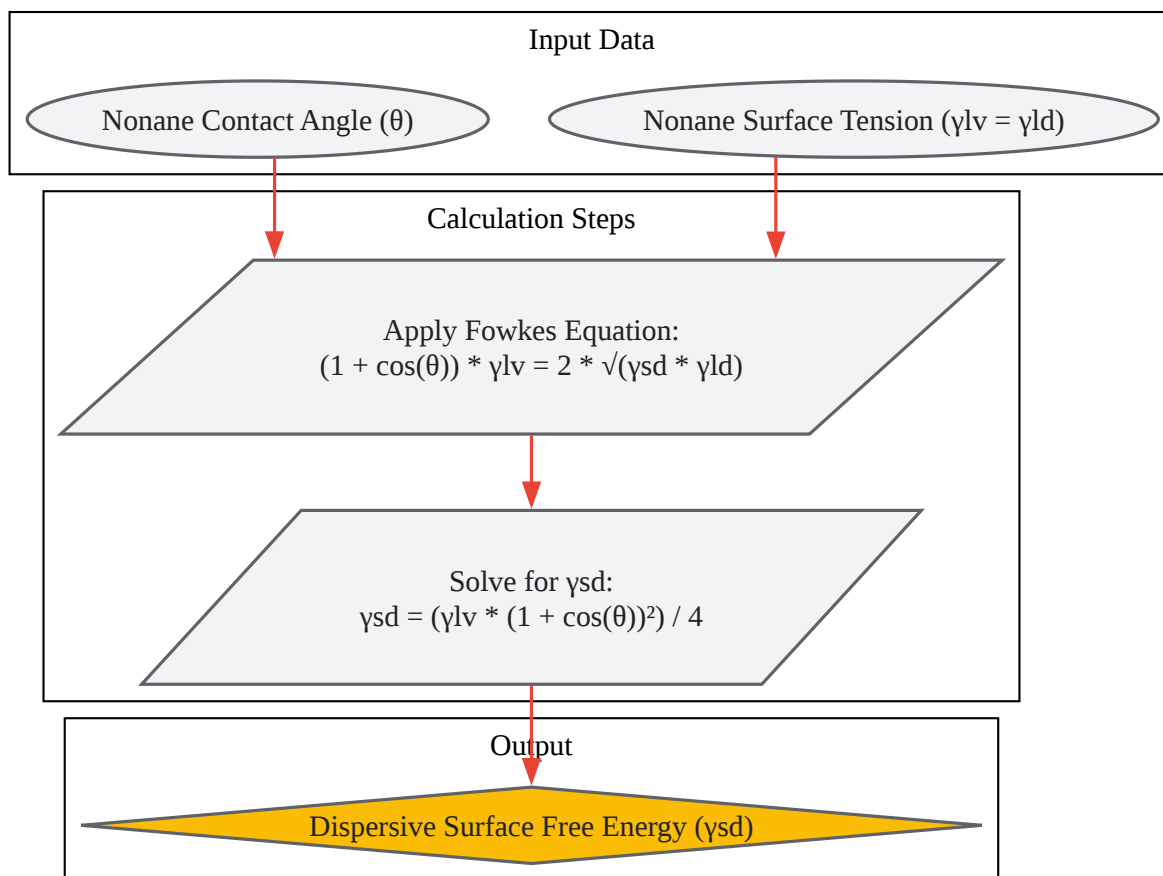 $\gamma sd = [(1 + \cos(\theta)) * \gamma lv]^2 / (4 * \gamma ld)$

  Since for **nonane**, $\gamma lv = \gamma ld$, the equation simplifies to:

  $\gamma sd = (\gamma lv * (1 + \cos(\theta))^2) / 4$

- Calculation:

  - Substitute the measured contact angle (θ) of **nonane** and its surface tension ($\gamma lv = 22.9$ mN/m) into the simplified equation.

  - Calculate the value of γsd.

Note: For a complete surface free energy analysis (including the polar component), contact angle measurements with at least one polar liquid (e.g., water or diiodomethane) are also required.

Input Data

Nonane Contact Angle (θ)

Nonane Surface Tension (γlv = γld)

Calculation Steps

Apply Fowkes Equation:
$(1 + \cos(\theta)) * \gamma_{lv} = 2 * \sqrt{(\gamma_{sd} * \gamma_{ld})}$

Solve for γsd:
$\gamma_{sd} = (\gamma_{lv} * (1 + \cos(\theta))^2) / 4$

Output

Dispersive Surface Free Energy (γsd)

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Logical flow for calculating dispersive surface free energy.

Applications in Research and Development

The use of **nonane** in surface wettability studies has significant implications across various research and development sectors:

- Biomaterials and Medical Devices: The surface energy of an implant material dictates its interaction with biological fluids and tissues. By determining the dispersive component of the SFE, researchers can better predict protein adsorption and cell adhesion, which are critical for biocompatibility.

Tech Support

- Pharmaceuticals and Drug Delivery: The wettability of pharmaceutical powders and excipients affects their dissolution rates and bioavailability. **Nonane** can be used to characterize the surface properties of these materials, aiding in the formulation of more effective drug delivery systems.

- Coatings, Paints, and Adhesives: The adhesion of a coating to a substrate is directly related to the surface energies of both materials. Understanding the dispersive interactions through **nonane** contact angle measurements is essential for formulating coatings with optimal adhesion and durability.

- Polymers and Composites: The surface properties of polymers and fillers in a composite material influence the overall mechanical strength and performance of the composite. **Nonane** is used to assess the surface energy of these components to predict their interfacial adhesion.

Conclusion

Nonane is a powerful and reliable tool in the arsenal of materials scientists for characterizing the wettability and surface free energy of solids. Its non-polar nature allows for the direct and accurate determination of the dispersive component of surface free energy, a fundamental parameter in understanding and predicting a wide range of interfacial phenomena. The protocols and information provided in these application notes offer a solid foundation for researchers, scientists, and drug development professionals to effectively utilize **nonane** in their surface science investigations.

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